

In-Depth Technical Guide: Physicochemical Properties of Benzo[d]thiazol-6-ylmethanol

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Compound of Interest

Compound Name: Benzo[d]thiazol-6-ylmethanol

Cat. No.: B011606

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight of **Benzo[d]thiazol-6-ylmethanol**, a key physicochemical parameter for researchers and professionals in drug development and chemical synthesis.

Molecular and Elemental Data

The fundamental identity of a chemical compound is established by its molecular formula and corresponding molecular weight. For **Benzo[d]thiazol-6-ylmethanol**, these core data points are summarized below.

Property	Value
Molecular Formula	C ₈ H ₇ NOS
Molar Mass	165.21 g/mol [1]

The molecular weight is a critical parameter in a multitude of experimental and theoretical applications, including but not limited to:

- Stoichiometric Calculations: Ensuring precise molar ratios in chemical reactions.
- Solution Preparation: Accurately preparing solutions of known concentrations.

- Pharmacokinetics and Pharmacodynamics: Understanding the absorption, distribution, metabolism, and excretion (ADME) properties of the compound.
- Analytical Chemistry: Aiding in the identification and quantification of the compound through techniques such as mass spectrometry.

Elemental Composition

The molecular weight of **Benzo[d]thiazol-6-ylmethanol** is derived from the sum of the atomic weights of its constituent atoms. The elemental composition is broken down as follows:

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	8	12.011	96.088
Hydrogen	H	7	1.008	7.056
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Sulfur	S	1	32.06	32.06
Total			165.21	

Experimental Protocols

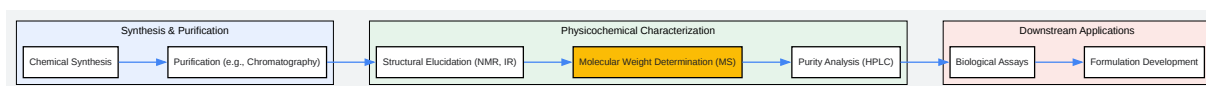
While the determination of molecular weight is now routinely achieved with high accuracy through mass spectrometry, detailed experimental protocols for the characterization of **Benzo[d]thiazol-6-ylmethanol** would typically involve the following:

- Sample Preparation: Detailing the solvent and concentration used for analysis.
- Instrumentation: Specifying the type of mass spectrometer (e.g., Q-TOF, Orbitrap) and the ionization method (e.g., ESI, APCI).
- Data Acquisition: Outlining the parameters for data collection, such as mass range and scan speed.

- Data Analysis: Describing the software and methods used to process the raw data and determine the molecular weight.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a compound like **Benzo[d]thiazol-6-ylmethanol**.



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Caption: Workflow for Synthesis, Characterization, and Application of a Chemical Compound.

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References

- 1. chembk.com [chembk.com]
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